

# An In-depth Technical Guide on 1-(3,4,5-Triethoxybenzoyl)pyrrolidine

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## Compound of Interest

Compound Name: 1-(3,4,5-Triethoxybenzoyl)pyrrolidine

Cat. No.: B334227

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This technical guide provides a detailed overview of the molecular structure and weight of **1-(3,4,5-Triethoxybenzoyl)pyrrolidine**, tailored for researchers, scientists, and professionals in drug development.

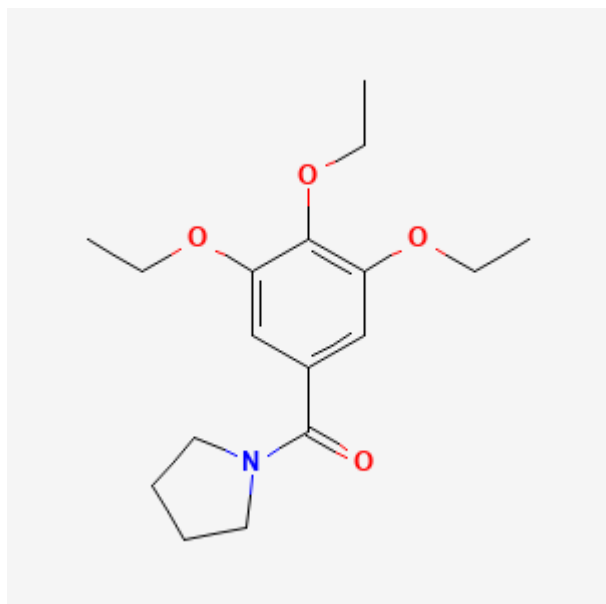
## Molecular and Chemical Properties

**1-(3,4,5-Triethoxybenzoyl)pyrrolidine** is a chemical compound with the molecular formula  $C_{17}H_{25}NO_4$ .<sup>[1]</sup> Its molecular weight is 307.4 g/mol.<sup>[1]</sup> The structure consists of a pyrrolidine ring attached to a benzoyl group, which is further substituted with three ethoxy groups at the 3, 4, and 5 positions of the phenyl ring.

Property	Value	Source
Molecular Formula	$C_{17}H_{25}NO_4$	PubChem <sup>[1]</sup>
Molecular Weight	307.4 g/mol	PubChem <sup>[1]</sup>
IUPAC Name	(3,4,5-triethoxyphenyl) (pyrrolidin-1-yl)methanone	PubChem

## Molecular Structure

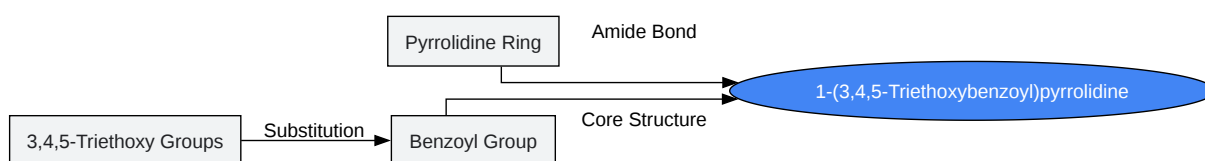
The two-dimensional structure of **1-(3,4,5-Triethoxybenzoyl)pyrrolidine** is depicted below, illustrating the arrangement of its constituent atoms and chemical bonds.



Source: PubChem CID 868943[1]

## Logical Structure Diagram

The following diagram illustrates the logical relationship between the primary chemical moieties that constitute the **1-(3,4,5-Triethoxybenzoyl)pyrrolidine** molecule.



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Logical relationship of chemical moieties.

## Experimental Protocols

Detailed experimental protocols for the synthesis or specific biological assays of **1-(3,4,5-Triethoxybenzoyl)pyrrolidine** are not readily available in the public domain based on the conducted search. Researchers interested in this compound may need to refer to general synthetic methodologies for N-acylated pyrrolidines or develop their own specific protocols.

## Signaling Pathways

Information regarding specific signaling pathways modulated by **1-(3,4,5-Triethoxybenzoyl)pyrrolidine** is not available in the public scientific literature based on the conducted search. Further research would be required to elucidate its biological activity and potential interactions with cellular signaling cascades.

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## References

- 1. 1-(3,4,5-Triethoxybenzoyl)pyrrolidine | C<sub>17</sub>H<sub>25</sub>NO<sub>4</sub> | CID 868943 - PubChem [pubchem.ncbi.nlm.nih.gov]
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